

Decatromicin B: A Technical Guide to its Biological Activity and Spectrum

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Compound of Interest

Compound Name: Decatromicin B

Cat. No.: B15561287

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Introduction

Decatromicin B is a potent antibiotic belonging to the tetrone acid class of natural products.^[1] It is produced by the fermentation of *Actinomadura* sp. MK73-NF4.^[2] This document provides a comprehensive overview of the known biological activity and antimicrobial spectrum of **Decatromicin B**, based on available scientific literature. It is intended to serve as a technical guide for researchers and professionals involved in antibiotic discovery and development.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₄₅ H ₅₆ Cl ₂ N ₂ O ₁₀
Molecular Weight	855.9 g/mol
Appearance	Off-white to light tan solid
Solubility	Soluble in ethanol, methanol, DMF, or DMSO; Poor water solubility

Biological Activity and Spectrum

Decatromicin B has demonstrated significant in vitro activity, primarily against Gram-positive bacteria.[2][3] Notably, it is effective against methicillin-resistant *Staphylococcus aureus* (MRSA), a key pathogen of clinical concern.[2] Information regarding its activity against Gram-negative bacteria is limited, with the preponderance of evidence pointing to a narrow spectrum of activity focused on Gram-positive organisms.

Quantitative Antimicrobial Activity

The antimicrobial potency of **Decatromicin B** is quantified by its Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the antibiotic that prevents visible growth of a microorganism. The available MIC data for **Decatromicin B** against various bacterial strains are summarized in the table below.

Bacterial Strain	Type	MIC (µg/mL)
<i>Staphylococcus aureus</i> Smith	Gram-positive	0.39
<i>Staphylococcus aureus</i> 209P	Gram-positive	0.39
<i>Staphylococcus aureus</i> 56 (MRSA)	Gram-positive	0.39
<i>Staphylococcus aureus</i> 85 (MRSA)	Gram-positive	0.78
<i>Micrococcus luteus</i>	Gram-positive	0.78
<i>Bacillus subtilis</i>	Gram-positive	0.78
<i>Corynebacterium bovis</i>	Gram-positive	6.25

Data sourced from Cayman Chemical product information sheet.[3]

Experimental Protocols

The following sections detail standardized methodologies for determining the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of antimicrobial agents like **Decatromicin B**. These protocols are based on guidelines from the Clinical and Laboratory Standards Institute (CLSI).

Minimum Inhibitory Concentration (MIC) Determination: Broth Microdilution Method

The broth microdilution method is a standard laboratory procedure for determining the MIC of an antimicrobial agent.

Experimental Workflow for MIC Determination



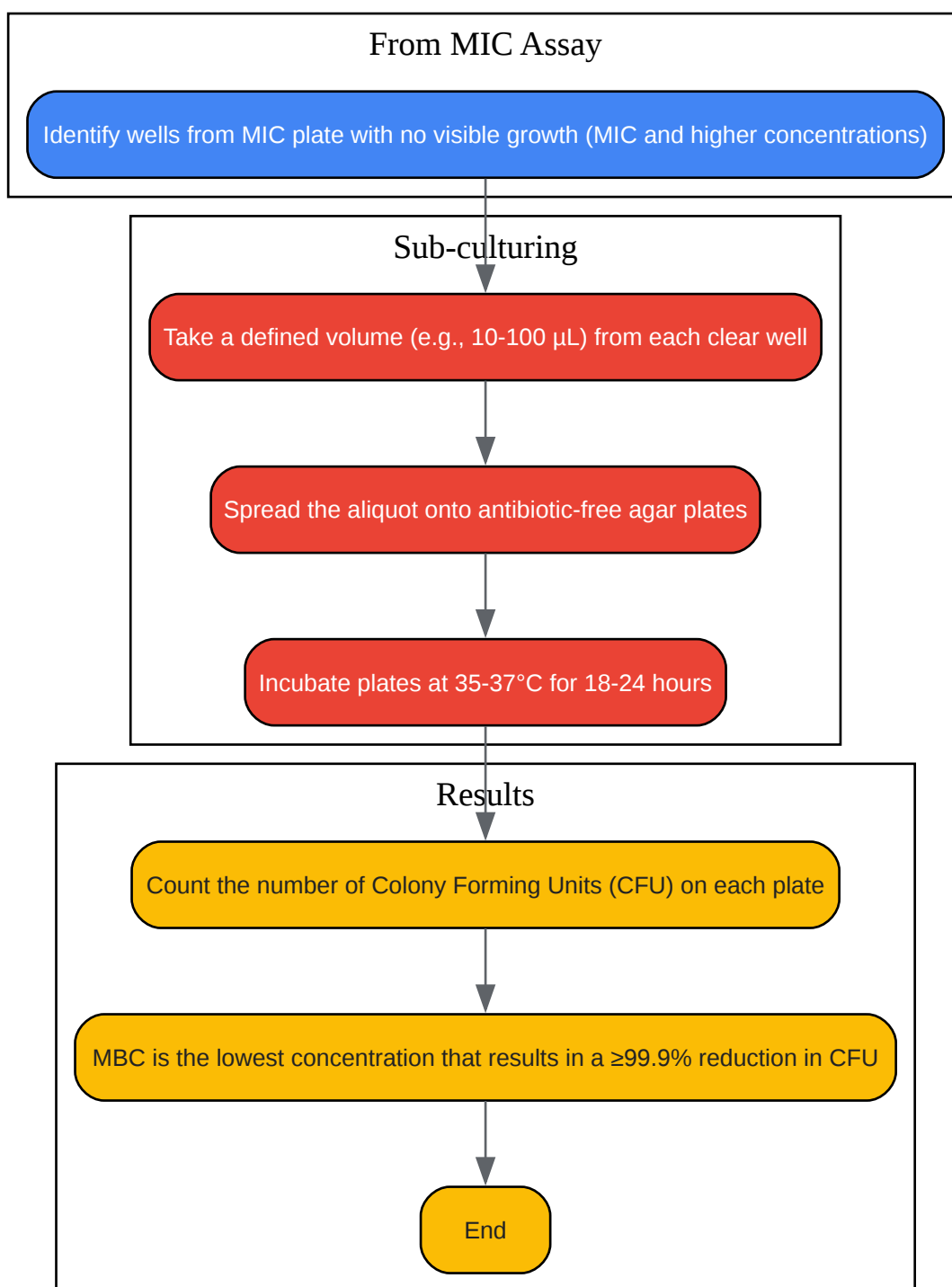
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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

Minimum Bactericidal Concentration (MBC) Determination

The MBC is the lowest concentration of an antimicrobial agent required to kill a particular bacterium. It is determined following an MIC test.

Experimental Workflow for MBC Determination



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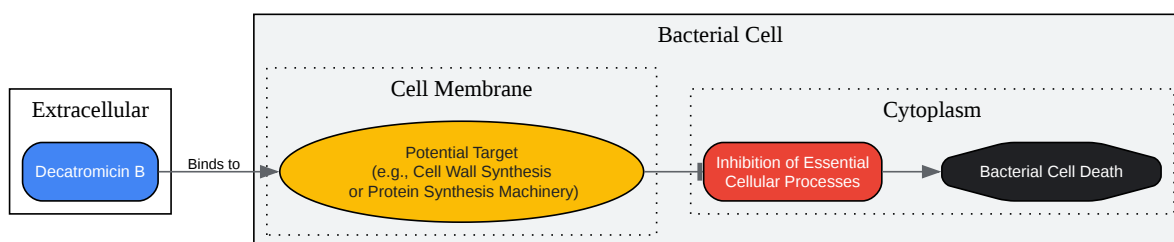
Caption: Workflow for determining the Minimum Bactericidal Concentration (MBC).

Mechanism of Action

The precise molecular mechanism of action for **Decatromicin B** has not been definitively elucidated in the available literature. This is largely due to the limited availability of the compound for in-depth research studies. However, as a member of the tetronic acid class of antibiotics, it is hypothesized to interfere with essential bacterial cellular processes. Many tetronic acid antibiotics are known to disrupt the bacterial cell wall or protein synthesis.

Proposed General Mechanism of Action for Tetronic Acid Antibiotics

The following diagram illustrates a generalized potential mechanism of action for this class of antibiotics, which may be relevant to **Decatromicin B**. It is important to note that this is a hypothetical pathway and has not been experimentally confirmed for **Decatromicin B**.



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Caption: Hypothetical mechanism of action for a tetronic acid antibiotic.

Conclusion

Decatromicin B is a promising antibiotic with potent activity against a range of Gram-positive bacteria, including clinically important MRSA strains. While its full spectrum of activity and precise mechanism of action require further investigation, the available data suggest it is a valuable candidate for further research and development in the fight against antibiotic-resistant bacteria. The lack of detailed studies underscores the need for increased availability of this compound to the scientific community to fully elucidate its therapeutic potential.

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References

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